

SNAP 94847 solubility issues and solutions

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Compound of Interest

Compound Name: SNAP 94847

Cat. No.: B1681886

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SNAP 94847 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **SNAP 94847**.

Troubleshooting Guide & FAQs

This section addresses common issues and questions regarding the solubility and handling of **SNAP 94847** and its hydrochloride salt.

1. What is the recommended solvent for preparing stock solutions of **SNAP 94847** for in vitro experiments?

For in vitro applications, Dimethyl Sulfoxide (DMSO) is the most recommended solvent for preparing high-concentration stock solutions of **SNAP 94847** and its hydrochloride salt.[1][2][3] [4][5] Ethanol can also be used.[1][4]

2. I am having trouble dissolving **SNAP 94847** in DMSO. What can I do?

If you encounter solubility issues with **SNAP 94847** in DMSO, the following steps may help:

- Ultrasonication: Using an ultrasonic bath can aid in the dissolution of the compound.[6]
- Warming: Gently warming the solution can also improve solubility. One supplier suggests that warming may be necessary, and another indicates that heating to 60°C can be



attempted, although water solubility remains very low.[3][6]

- Use Fresh DMSO: DMSO is hygroscopic (absorbs moisture from the air). Absorbed water can reduce the solubility of compounds.[7] Always use fresh, anhydrous DMSO for the best results.
- 3. What is the maximum concentration of **SNAP 94847** that can be achieved in common solvents?

The solubility of **SNAP 94847** can vary slightly between its free base and hydrochloride salt forms, and even between different batches.[3][8] The hydrochloride salt form generally has better water solubility and stability.[8] Below is a summary of reported solubility data.

Table 1: Solubility of SNAP 94847

Form	Solvent	Maximum Concentration
SNAP 94847 (Free Base)	DMSO	25 mg/mL
Ethanol	10 mg/mL	
DMF	Insoluble	_
PBS (pH 7.2)	Insoluble	

Data sourced from multiple suppliers.[1][3]

Table 2: Solubility of SNAP 94847 Hydrochloride

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	51.5 - 250 mg/mL	100 - 485.41 mM
Ethanol	51.5 mg/mL	100 mM
Water	< 0.1 mg/mL (Insoluble)	-

Data sourced from multiple suppliers.[4][6] Note: Higher concentrations in DMSO may require ultrasonication.[6]



4. How should I prepare SNAP 94847 for in vivo animal studies?

For oral administration in animal models, **SNAP 94847** hydrochloride needs to be prepared in a suitable vehicle.[6] Direct dissolution in aqueous solutions is not feasible due to its low water solubility.[6] A common method involves creating a suspension or a clear solution using a multi-component solvent system.

Here are some reported vehicle formulations for in vivo use:

- 10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline[6]
- 10% DMSO >> 90% (20% SBE-β-CD in saline)[6]
- 10% DMSO >> 90% corn oil[6]
- 5. What is the correct way to store **SNAP 94847**?

Proper storage is crucial to maintain the stability and activity of the compound.

- Solid Form: Store the solid powder at -20°C for long-term storage (≥ 4 years) or at 4°C for shorter periods, always in a sealed container away from moisture.[1][2][6] Some suppliers recommend desiccating at room temperature.[4]
- In Solvent: Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2][6] Ensure the container is sealed to prevent evaporation and moisture absorption.

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution of **SNAP 94847** Hydrochloride

This protocol is based on a molecular weight of 515.03 g/mol for **SNAP 94847** hydrochloride.[4]

Materials:

SNAP 94847 hydrochloride powder



- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

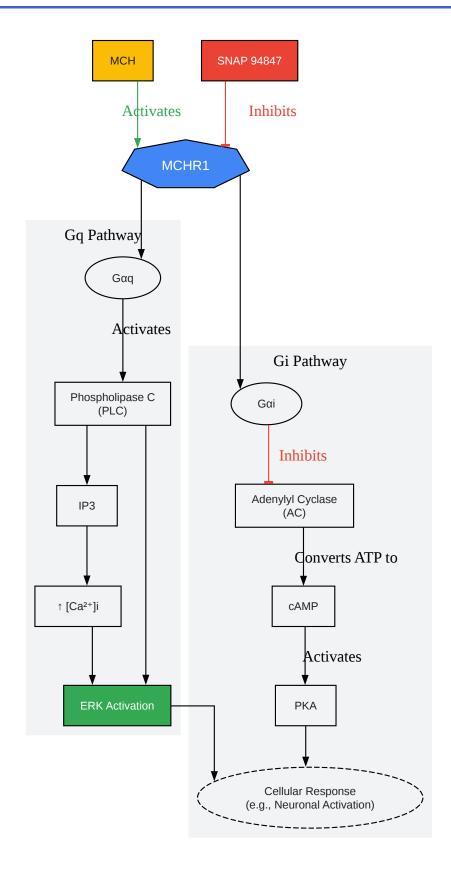
Procedure:

- Weigh the Compound: Accurately weigh out a specific mass of SNAP 94847 hydrochloride.
 For example, weigh 5.15 mg of the compound.
- Add Solvent: To the 5.15 mg of powder, add 1 mL of anhydrous DMSO to achieve a final concentration of 10 mM.
- Dissolve: Vortex the solution thoroughly. If the compound does not fully dissolve, use an ultrasonic bath for 10-15 minutes. Gentle warming can be applied if necessary.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Signaling Pathway and Mechanism of Action

SNAP 94847 is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1).[4][8][9] MCHR1 is a G protein-coupled receptor (GPCR) that couples to G(i) and G(q) proteins to modulate downstream signaling pathways.[10][11][12] By blocking MCHR1, **SNAP 94847** inhibits these signaling cascades, which are involved in regulating energy homeostasis, mood, and motivation.[9][13][14][15]





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